

# Synthesis of LK-99: A Three-Step Solid-State Reaction

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## Compound of Interest

Compound Name: LK-60

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The initial synthesis of LK-99, as described in the preprints by Lee, Kim, et al., involves a multi-step solid-state reaction process.[1][2][3] The methodology is relatively straightforward compared to the synthesis of other complex superconducting materials, which contributed to the rapid global replication efforts.[4][5] The process is detailed below.

## Experimental Protocols

### Step 1: Synthesis of Lanarkite ( $\text{Pb}_2(\text{SO}_4)\text{O}$ )

- Reactants: Lead(II) oxide ( $\text{PbO}$ ) and lead(II) sulfate ( $\text{Pb}(\text{SO}_4)$ ) powders.[1] Lanarkite is a rare mineral but can be synthesized in a lab.[6][7]
- Procedure:
  - Mix  $\text{PbO}$  and  $\text{Pb}(\text{SO}_4)$  powders in a 1:1 molar ratio.[1][8]
  - Grind the mixture thoroughly in a mortar and pestle to ensure homogeneity.[5][8]
  - Place the mixture in an alumina crucible.[8][9]
  - Heat the crucible in a furnace at 725 °C (1000 K) for 24 hours in an air atmosphere.[1][9]
  - Allow the mixture to cool down to room temperature naturally.[8]
- Reaction:  $\text{PbO} + \text{Pb}(\text{SO}_4) \rightarrow \text{Pb}_2(\text{SO}_4)\text{O}$ [1]

### Step 2: Synthesis of Copper Phosphide ( $\text{Cu}_3\text{P}$ )

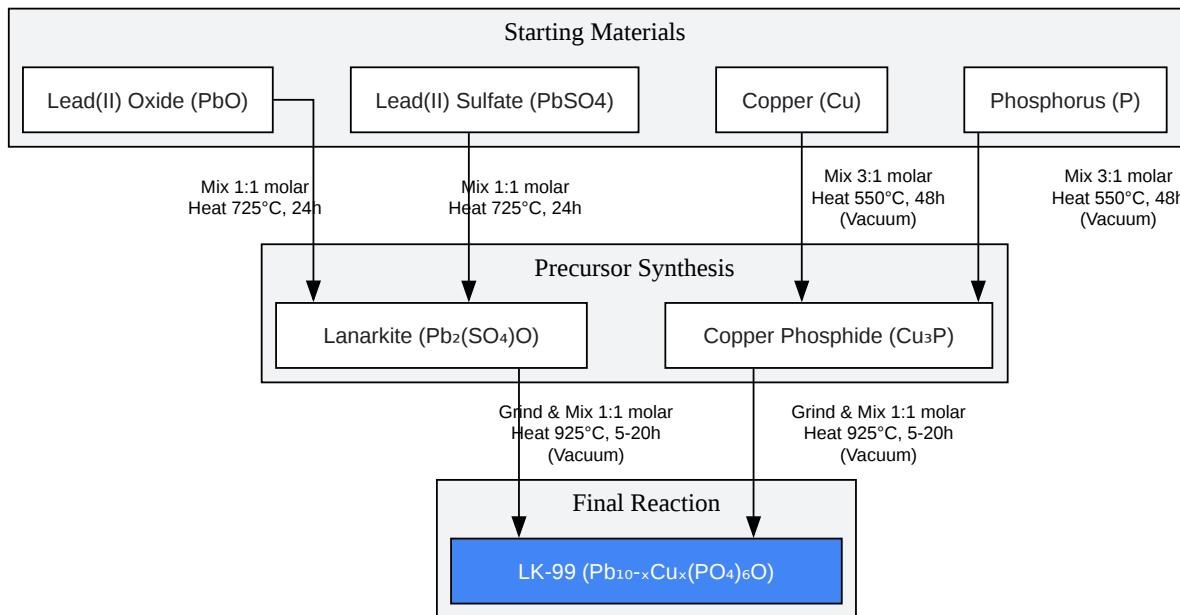
- Reactants: Copper (Cu) and Phosphorus (P) powders.[1] Sourcing red phosphorus can be challenging as it is a controlled substance.[4]
- Procedure:
  - Mix Cu and P powders in a 3:1 molar ratio.[1]
  - Place the mixture into a quartz tube and seal it under a vacuum (approx.  $10^{-3}$  Torr).[1][8]
  - Heat the sealed tube in a furnace to 550 °C (823 K) and maintain this temperature for 48 hours.[1][9]
  - After heating, let the tube cool to room temperature.[8]
- Reaction:  $3\text{Cu} + \text{P} \rightarrow \text{Cu}_3\text{P}$ [1]

### Step 3: Final Synthesis of LK-99 ( $\text{Pb}_{10-x}\text{Cu}_x(\text{PO}_4)_6\text{O}$ )

- Reactants: The previously synthesized Lanarkite ( $\text{Pb}_2(\text{SO}_4)\text{O}$ ) and Copper Phosphide ( $\text{Cu}_3\text{P}$ ).
- Procedure:
  - Grind the Lanarkite and  $\text{Cu}_3\text{P}$  crystals into a fine powder and mix them in a 1:1 molar ratio. [1][8][9]
  - Place the powder mixture into a quartz tube and seal it under a vacuum (approx.  $10^{-3}$  Torr).[1]
  - Heat the sealed tube to 925 °C (1200 K) for a duration ranging from 5 to 20 hours.[1]
  - During this process, the copper atoms substitute lead atoms in the lead-apatite structure, resulting in a slight volume reduction and the formation of the gray-black polycrystalline LK-99 material.[1][2][10]

- Reaction:  $\text{Pb}_2(\text{SO}_4)\text{O} + \text{Cu}_3\text{P} \rightarrow \text{Pb}_{10-x}\text{Cu}_x(\text{PO}_4)_6\text{O} + \text{S(g)}$ , where  $x$  is between 0.9 and 1.1.

[1]



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Fig. 1: Solid-state synthesis workflow for LK-99.

## Characterization Methods

To validate the properties of the synthesized material, a series of characterization techniques were employed. The primary goals were to confirm the crystal structure and test for the two hallmark signs of superconductivity: zero electrical resistance and the Meissner effect (the expulsion of a magnetic field).

## Experimental Protocols

- X-Ray Diffraction (XRD): This was the primary technique used to confirm that the synthesized material possessed the claimed modified lead-apatite crystal structure.[2][9] Powder XRD was performed on the finely crushed final product to identify its crystalline phases.[8][9]
- Electrical Resistivity Measurement: The four-probe method was used to measure the electrical resistance of the sample as a function of temperature.[8] This test is crucial to demonstrate the zero-resistance state of a superconductor.[11]
- Magnetic Property Measurement: A SQUID (Superconducting Quantum Interference Device) magnetometer was used to measure the magnetic moment of the sample in response to an applied magnetic field at various temperatures.[9] These measurements, often done under both zero-field-cooled (ZFC) and field-cooled (FC) conditions, are used to detect the diamagnetic response characteristic of the Meissner effect.[1] The observation of a small piece of the material levitating over a magnet was also presented as visual evidence of this effect.[12][13]
- Compositional and Morphological Analysis: Scanning Electron Microscopy (SEM) and Energy-Dispersive X-ray Spectroscopy (EDX) were used in some replication studies to examine the surface morphology and elemental composition of the synthesized samples, which proved crucial in identifying impurities.[8][14]

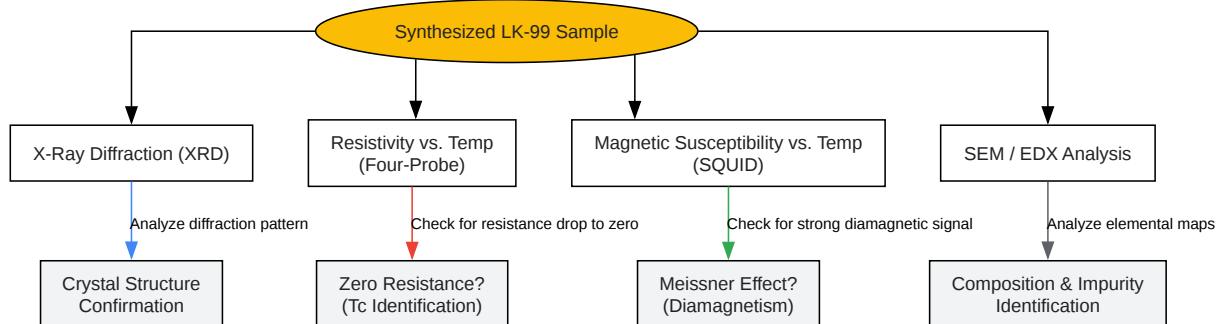
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Fig. 2: Logical workflow for the characterization of LK-99.

## Summary of Reported Data and Properties

The initial preprints reported extraordinary properties for LK-99, suggesting it was a superconductor at ambient pressure and temperatures up to 400 K (127 °C).[1][10] However, subsequent replication attempts by numerous independent labs failed to reproduce these results, and the data they collected often pointed to a different conclusion.[1][15][16]

**Table 1: Structural Properties of LK-99**

Property	Original Claim / Parent Compound	Replication Study Finding
Chemical Formula	$Pb_{10-x}Cu_x(PO_4)_6O$ ( $x \approx 0.9-1.1$ )[1]	$Pb_{10-x}Cu_x(PO_4)_6O$ and $Cu_2S$ impurities[15][17]
Crystal System	Hexagonal[1][18]	Hexagonal[15]
Space Group	$P6_3/m$ (No. 176)[1]	$P6_3/m$ (No. 176)[15]
Lattice Constants (Parent Pb-Apatite)	$a = 9.865 \text{ \AA}$ , $c = 7.431 \text{ \AA}$ [15]	N/A
Lattice Constants (LK-99)	Shrinkage of 0.48% in volume[10]	$a = 9.851 \text{ \AA}$ , $c = 7.437 \text{ \AA}$ [15]

**Table 2: Physical Properties and Superconductivity Claims**

Property	Original Claim	Replication Study Findings
Critical Temperature (T <sub>c</sub> )	≥ 400 K (127 °C)[1]	No superconductivity observed.[1][8] One attempt noted a sharp resistance drop around 110 K (-163 °C), but without a Meissner effect.[1]
Electrical Resistivity	Zero resistivity below T <sub>c</sub> .[10][11]	Highly resistive, insulator-like behavior (e.g., 25.2 Ω·m at 325 K).[15] Some sharp drops in resistance were attributed to a phase transition in Cu <sub>2</sub> S impurities around 385 K (112 °C).[17][19]
Magnetic Properties	Strong diamagnetism (Meissner effect), partial levitation.[10]	Samples were largely paramagnetic or diamagnetic, consistent with known materials.[9][15] Observed "levitation" was attributed to ferromagnetism or regular diamagnetism, not superconductivity.[1][19]

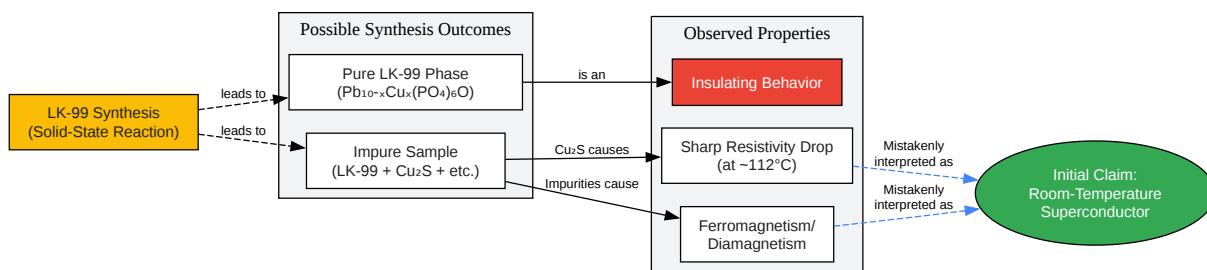
## Replication and the Role of Impurities

The initial excitement surrounding LK-99 quickly subsided as research groups worldwide shared their replication results. By mid-August 2023, the scientific consensus was that LK-99 is not a room-temperature superconductor.[1] The key findings from the global verification effort were:

- Purity is a Problem: The described synthesis method often produces a multi-phase material, not a pure sample of LK-99.[17]
- Copper Sulfide (Cu<sub>2</sub>S) Impurity: A prominent impurity identified in many synthesized samples was copper sulfide (Cu<sub>2</sub>S).[1] This compound undergoes a structural phase transition at around 112-127 °C, which is associated with a sharp drop in its electrical resistivity.[17][19]

This transition temperature is remarkably close to the originally claimed  $T_c$  of LK-99, providing a plausible, non-superconducting explanation for the resistivity measurements.

- **Magnetic Response:** The "partial levitation" observed was inconsistent with the uniform and stable levitation characteristic of the Meissner effect.[13] Instead, it was found to be consistent with the behavior of ferromagnetic or standard diamagnetic materials.[1][19]
- **Insulating Nature:** Synthesized single crystals of pure LK-99 (without impurities) were found to be highly resistive insulators, not superconductors.[1][19]



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Fig. 3: Logical relationship between synthesis, impurities, and observed phenomena.

## Conclusion

The initial reports on LK-99 presented a simple method to synthesize a material with properties claimed to be revolutionary. The detailed protocols for a three-step solid-state reaction allowed for rapid, widespread attempts at verification. However, characterization by numerous independent groups revealed that the claims of room-temperature superconductivity were unsubstantiated. The quantitative data collected globally showed that pure LK-99 is an insulator. The phenomena initially interpreted as signs of superconductivity—namely the sharp drop in resistivity and partial magnetic levitation—were convincingly attributed to the properties of impurities, most notably copper sulfide (Cu<sub>2</sub>S), which is a common byproduct of the

synthesis reaction. The LK-99 episode serves as a powerful case study in the scientific process, highlighting the critical role of peer review and independent replication in validating extraordinary claims.

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